

validation of analytical methods for 2-methylundecanol quantification

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Compound Focus: 2-Methyl-1-undecanol

CAS No.: 10522-26-6

Cat. No.: S573240

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Available Information on 2-Methyl-1-undecanol

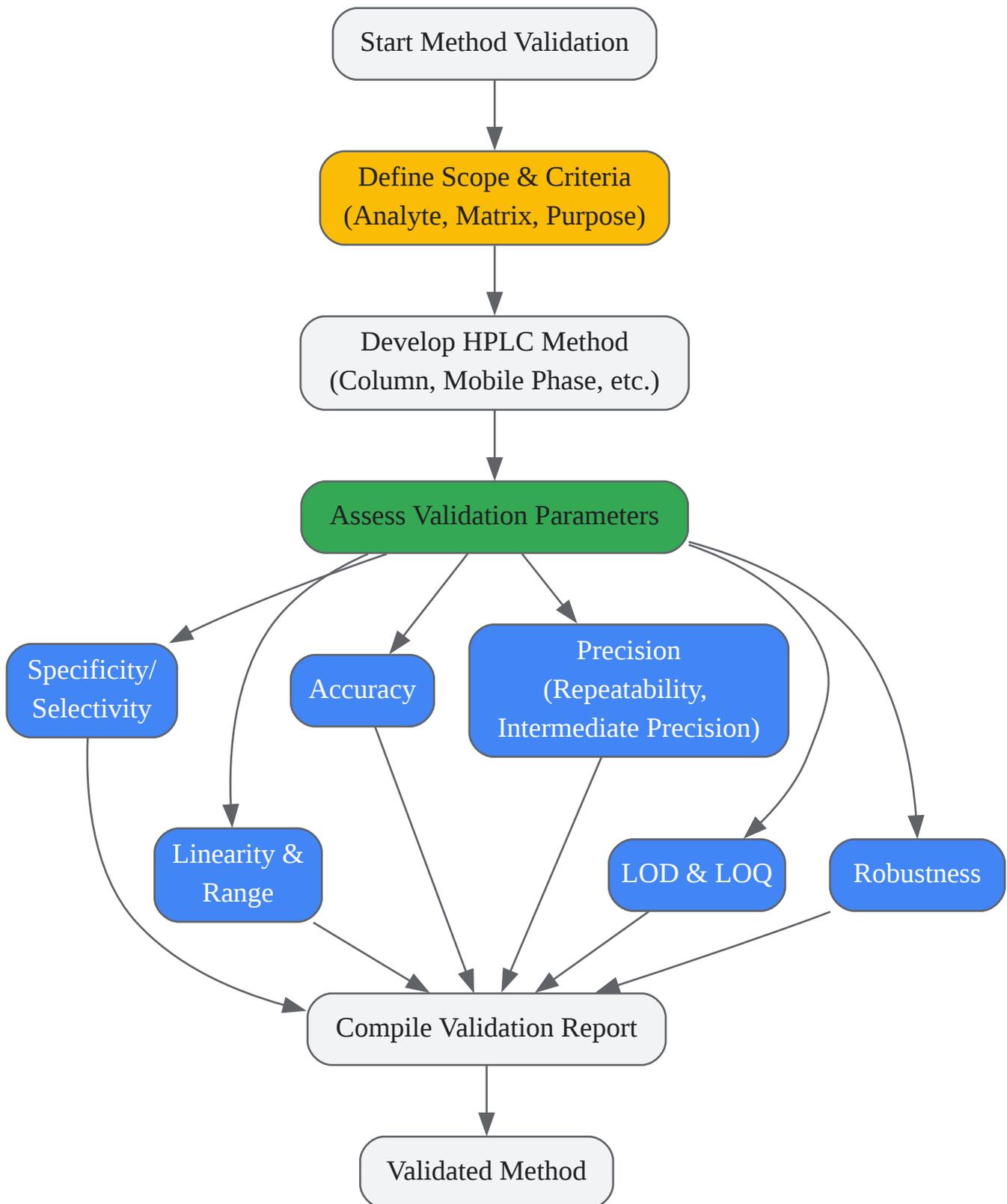
The table below consolidates the identified physicochemical and safety data for **2-Methyl-1-undecanol** (CAS 10522-26-6).

Property	Value / Information	Source
Chemical Formula	$C_{12}H_{26}O$	[1]
Molecular Weight	186.33 g/mol	[1] [2]
IUPAC Name	2-Methylundecan-1-ol	[2]
Boiling Point	245 - 246 °C @ 760 mmHg (est.)	[2]
Flash Point	~100 °C (est.)	[2]
logP (o/w)	~4.76 (est.)	[2]
Water Solubility	~16.18 mg/L @ 25 °C (est.)	[2]
Odor Description	Balsam	[2]

Property	Value / Information	Source
Primary Use	Fragrance agent in cosmetics	[3] [4]
Safety Assessment	Not genotoxic; no skin sensitization potential. Assessed via read-across approach.	[3]

Framework for HPLC Method Validation

Although specific methods for **2-Methyl-1-undecanol** are not published, the process for developing and validating an HPLC method is standardized. The following workflow outlines the key stages, based on regulatory guidelines such as ICH Q2(R1) [5].



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The core of the validation process involves experimentally testing the following key parameters to ensure the method is fit for its purpose [5]:

- **Specificity & Selectivity:** Confirm that the peak for **2-Methyl-1-undecanol** is well-resolved from other components, such as impurities or substances in the sample matrix. Techniques like Diode Array Detection (DAD) can be used for peak purity analysis.
- **Linearity & Range:** Prepare and analyze a series of standard solutions with at least five different concentrations. The results should demonstrate a proportional relationship between concentration and detector response (e.g., peak area), with a correlation coefficient (R^2) of ≥ 0.99 .
- **Accuracy:** Perform recovery studies by spiking a known amount of **2-Methyl-1-undecanol** into a sample matrix. The measured amount should closely match the added amount, with a typical recovery range of **98% - 102%**.
- **Precision:** This includes **repeatability** (injecting the same sample six times, with a %RSD of $< 2\%$) and **intermediate precision** (testing on different days, with different analysts or instruments).
- **LOD & LOQ:** Determine the Limit of Detection (LOD, signal-to-noise ratio ≥ 3) and Limit of Quantitation (LOQ, signal-to-noise ratio ≥ 10).
- **Robustness:** Deliberately introduce small changes in method conditions (e.g., column temperature $\pm 5^\circ\text{C}$, mobile phase pH) to ensure the method remains reliable.

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References

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